

Barium Caprate (CAS 13098-41-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Barium caprate*

Cat. No.: *B15350513*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties of **Barium Caprate**, identified by the CAS number 13098-41-4. While specific experimental data for this compound is limited in publicly available literature, this document consolidates known information and provides inferred properties based on the general characteristics of related chemical compounds. It is designed to be a foundational resource for professionals in research, and drug development who may be working with or considering this substance.

Chemical and Physical Properties

Barium caprate, also known as barium decanoate, is the barium salt of capric acid, a saturated fatty acid. It is classified as an organometallic compound.

Table 1: Physicochemical Data of **Barium Caprate**

Property	Data	Source/Note
CAS Number	13098-41-4	
Molecular Formula	C ₂₀ H ₃₈ BaO ₄	[1][2]
Molecular Weight	479.84 g/mol	[2]
Appearance	Solid	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility in Water	Presumed to be poorly soluble	Based on the general trend of decreasing solubility for alkaline earth metal salts of long-chain fatty acids. The solubility of other barium salts like barium carbonate is also low.

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **barium caprate** are not readily found in scientific literature. However, a general methodology for the preparation of metal salts of fatty acids can be applied.

General Synthesis Protocol: Precipitation Method

This protocol describes a common method for synthesizing metal carboxylates.

Principle: A soluble barium salt is reacted with a soluble salt of capric acid (or capric acid itself in the presence of a base) to form the insoluble **barium caprate**, which precipitates out of the solution.

Materials:

- Barium chloride (BaCl₂) or Barium hydroxide (Ba(OH)₂)

- Capric acid (Decanoic acid)
- Sodium hydroxide (NaOH)
- Ethanol
- Distilled water

Procedure:

- Preparation of Sodium Caprate Solution:
 - Dissolve a stoichiometric amount of capric acid in ethanol.
 - Separately, prepare an aqueous solution of sodium hydroxide.
 - Slowly add the sodium hydroxide solution to the capric acid solution while stirring to form sodium caprate.
- Precipitation of **Barium Caprate**:
 - Prepare an aqueous solution of barium chloride.
 - Slowly add the sodium caprate solution to the barium chloride solution under constant stirring.
 - A white precipitate of **barium caprate** will form immediately.
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration.
 - Wash the precipitate several times with distilled water to remove any unreacted salts and impurities.
 - Wash the precipitate with a small amount of ethanol to help with drying.
 - Dry the purified **barium caprate** in a desiccator or a vacuum oven at a low temperature.

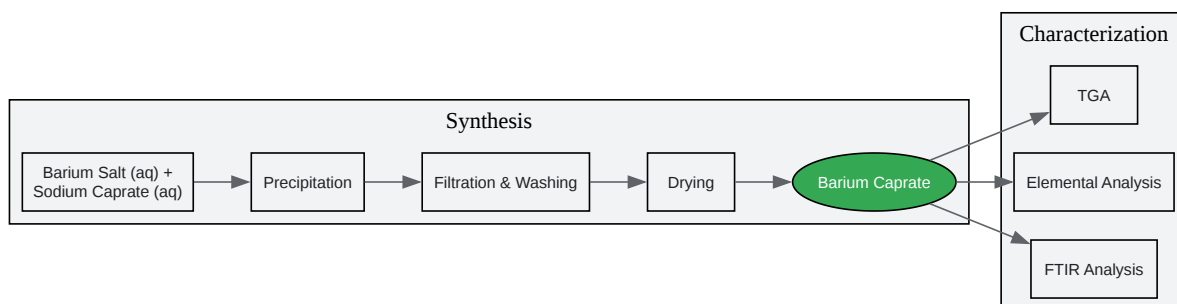
Recommended Analytical Characterization

To confirm the identity and purity of the synthesized **barium caprate**, the following analytical techniques are recommended:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic carboxylate (COO^-) stretching frequencies and confirm the absence of the carboxylic acid (COOH) peak.
- Elemental Analysis: To determine the weight percentages of carbon, hydrogen, and barium, and to verify the empirical formula.
- Thermogravimetric Analysis (TGA): To assess the thermal stability and decomposition profile of the compound.

Logical Workflow and Diagrams

The following diagrams illustrate the logical relationships in the synthesis and characterization of **barium caprate**.



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Caption: Experimental workflow for **barium caprate** synthesis.

Potential Applications

While specific applications of **barium caprate** are not widely documented, related barium compounds have various industrial uses.[3][4] Based on the properties of similar metal carboxylates, potential applications for **barium caprate** could include:

- **PVC Heat Stabilizers:** Barium salts, often in combination with other metals like cadmium or zinc, are used to prevent the thermal degradation of polyvinyl chloride (PVC).
- **Catalysts:** As a metallic soap, it may have catalytic activity in certain chemical reactions.
- **Lubricant Additives:** The long hydrocarbon chains of the caprate moiety could impart lubricating properties.

Disclaimer: This document is intended for informational purposes for a scientific audience. The toxicological properties of **barium caprate** have not been thoroughly investigated. All handling of this chemical should be performed in a controlled laboratory setting by trained professionals, adhering to appropriate safety protocols and using personal protective equipment. Consult the Safety Data Sheet (SDS) from the supplier for detailed hazard information.

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